

Protocol for Growing High-Quality Single Crystals of Calcium Nitrate Tetrahydrate

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Compound of Interest		
Compound Name:	Calcium nitrate tetrahydrate	
Cat. No.:	B083963	Get Quote

Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Calcium nitrate tetrahydrate, Ca(NO₃)₂·4H₂O, is a highly water-soluble inorganic salt that crystallizes in the monoclinic system. Its availability and interesting physical properties make it a subject of study in various scientific fields. High-quality single crystals are essential for accurate determination of their crystallographic structure, optical, and mechanical properties. This document provides a detailed protocol for the growth of calcium nitrate tetrahydrate single crystals in a laboratory setting using the controlled slow cooling of a supersaturated aqueous solution.

Data Presentation

The successful growth of single crystals from a solution is critically dependent on the temperature-dependent solubility of the solute. A supersaturated solution is prepared at an elevated temperature and then slowly cooled, allowing for controlled crystallization and growth. The following table summarizes the solubility of **calcium nitrate tetrahydrate** in water at various temperatures.[1][2]



Temperature (°C)	Solubility (g/100 mL of H ₂ O)
0	105.0
10	119.0
20	129.0
40	271.0 (anhydrous equivalent)
60	~363.0 (tetrahydrate)
100	363.0

Experimental Protocol

This protocol is divided into three main stages: preparation of the supersaturated solution, seeding, and crystal growth via slow cooling.

Materials and Equipment

- Calcium Nitrate Tetrahydrate (Ca(NO₃)₂·4H₂O), high purity grade
- Deionized or distilled water
- Calcium Carbonate (CaCO₃) or Calcium Hydroxide (Ca(OH)₂) (optional, for synthesis)
- Nitric Acid (HNO₃) (optional, for synthesis)
- Beakers (various sizes)
- Graduated cylinders
- Hot plate with magnetic stirring capability
- · Magnetic stir bar
- Thermometer or temperature probe
- Crystallization dish or beaker with a flat bottom



- Watch glass or petri dish
- Nylon thread or fishing line
- Spatula
- Filter paper and funnel
- Programmable water bath or a well-insulated container (e.g., styrofoam box)
- Microscope (for seed crystal selection)

Procedure

1. Preparation of the Saturated Solution

There are two primary methods to obtain the calcium nitrate solution: direct dissolution of commercial **calcium nitrate tetrahydrate** or synthesis.

- Method A: Direct Dissolution
 - Based on the solubility data, determine the amount of calcium nitrate tetrahydrate
 needed to create a saturated solution at an elevated temperature (e.g., 50-60°C). It is
 advisable to prepare a slightly supersaturated solution to account for any temperature
 fluctuations.
 - Heat the deionized water in a beaker on a hot plate with stirring.
 - Gradually add the calculated amount of calcium nitrate tetrahydrate to the heated water while continuously stirring until it is fully dissolved.
 - Once dissolved, turn off the heat and allow the solution to cool slightly.
- Method B: Synthesis from Calcium Carbonate/Hydroxide
 - In a well-ventilated fume hood, carefully add dilute nitric acid to a beaker.
 - Slowly add small portions of calcium carbonate or calcium hydroxide to the nitric acid
 while stirring. The reaction with carbonate will produce effervescence (CO₂ gas). Continue

Methodological & Application





adding the calcium source until the reaction ceases and a small amount of unreacted solid remains, ensuring all the acid has been neutralized.

- Gently heat the solution to approximately 60°C to ensure the reaction is complete and to aid in the subsequent filtration step.
- Filter the warm solution through filter paper to remove any unreacted solids or impurities.

2. Generation of Seed Crystals

- Take a small volume of the prepared saturated solution and pour it into a shallow dish, such as a petri dish.
- Cover the dish loosely to allow for slow evaporation and to prevent dust contamination.
- Allow the solution to stand undisturbed at room temperature for 24-48 hours.
- Small, well-formed single crystals should appear at the bottom of the dish.
- Carefully decant the remaining solution and select a few of the most well-formed, transparent
 crystals to be used as seeds. An optical microscope can aid in selecting a seed with good
 morphology and without visible defects.
- 3. Single Crystal Growth by Slow Cooling
- Gently reheat the remaining saturated solution to a temperature a few degrees above its saturation point to dissolve any small crystallites that may have formed.
- Allow the solution to cool back down to just above its saturation temperature.
- Carefully tie a selected seed crystal to a thin nylon thread.
- Suspend the seed crystal in the center of the supersaturated solution, ensuring it is not touching the sides or bottom of the beaker. The thread can be attached to a rod or pencil placed across the top of the beaker.
- Cover the beaker to prevent rapid evaporation and contamination.



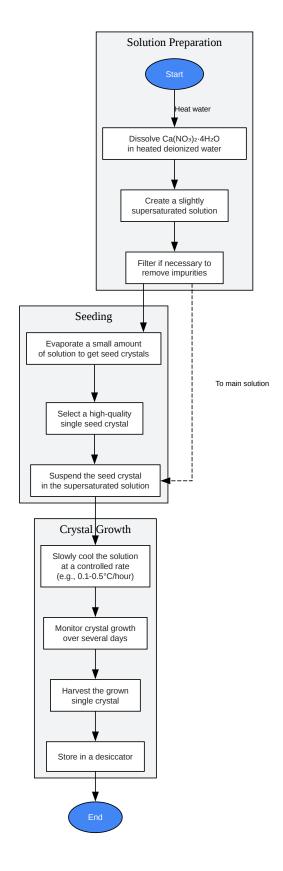
- Place the entire setup in a programmable water bath set to cool down at a very slow and controlled rate. A cooling rate of 0.1-0.5°C per hour is recommended to promote the growth of a large, high-quality single crystal.
- If a programmable water bath is not available, the beaker can be placed in a large, insulated container (e.g., a styrofoam box) filled with warm water to slow down the cooling process.
- Monitor the crystal growth over several days. The crystal should grow in size as the temperature of the solution decreases.
- Once the crystal has reached the desired size, or before it comes into contact with the beaker walls, carefully remove it from the solution.
- Gently dab the crystal with a soft, absorbent paper to remove any excess solution. Due to
 the hygroscopic nature of calcium nitrate tetrahydrate, the crystal should be stored in a
 desiccator or a tightly sealed container to prevent it from absorbing atmospheric moisture.

Troubleshooting

- No crystal growth: The solution may not be sufficiently supersaturated. Try dissolving more solute at a higher temperature or allowing some solvent to evaporate.
- Formation of multiple small crystals: The cooling rate may be too fast, or the solution may be
 too supersaturated, leading to spontaneous nucleation. Reduce the cooling rate or start with
 a solution closer to its saturation point. The introduction of a single seed crystal should
 dominate the growth process.
- Cloudy or opaque crystals: This can be due to rapid growth trapping inclusions of the mother liquor within the crystal lattice. Slower cooling rates can help to improve crystal clarity.
- Crystal dissolves: This can happen if there are significant temperature fluctuations, causing the solution to become undersaturated. Ensure a stable and controlled cooling environment.

Visualizations





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Caption: Workflow for growing calcium nitrate tetrahydrate single crystals.



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References

- 1. merckmillipore.com [merckmillipore.com]
- 2. Calcium nitrate Wikipedia [en.wikipedia.org]
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